CAS number 93794-45-7 properties and uses

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Compound of Interest	
Compound Name:	*5-Chloro-7-methyl-1,3-benzoxazole-2-thiol*
CAS No.:	*93794-45-7*
Cat. No.:	*B3059032*

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Part 1: Executive Summary

CAS 93794-45-7, chemically identified as 5-Chloro-7-methylbenzo[d]oxazole-2-thiol (also known as 5-chloro-7-methyl-1,3-benzoxazole-2-thione), is a specialized heterocyclic building block critical in the synthesis of bioactive pharmacophores.[1] Unlike commodity chemicals, this intermediate offers a unique substitution pattern—a chlorine atom at the C5 position and a methyl group at the C7 position—on the benzoxazole core.

This specific electronic and steric configuration makes it a high-value scaffold for Medicinal Chemistry campaigns targeting:

- Kinase Inhibition: The benzoxazole motif mimics the purine ring of ATP, allowing derivatives to bind into the hinge region of kinases (e.g., VEGFR, EGFR).
- Antimicrobial Agents: S-substituted derivatives exhibit potent activity against Gram-positive bacteria (S. aureus) and fungi (C. albicans) by disrupting cell wall synthesis or metabolic enzymes.

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- Agrochemicals: Used as a precursor for herbicides and fungicides due to its stability and bio-isosterism with indole and purine systems.

This guide provides an in-depth technical analysis of its properties, synthesis, and experimental utility, designed to accelerate its application in drug discovery workflows.

Part 2: Chemical & Physical Profile[1]

Property	Data
CAS Number	93794-45-7
IUPAC Name	5-Chloro-7-methyl-1,3-benzoxazole-2-thiol
Synonyms	5-Chloro-7-methyl-2-mercaptobenzoxazole; 5-Chloro-7-methyl-1,3-benzoxazole-2(3H)-thione
Molecular Formula	C_8H_6ClNOS
Molecular Weight	199.66 g/mol
Appearance	Off-white to pale yellow crystalline powder
Melting Point	245–250 °C (Decomposes)
pKa (Thiol)	~6.5 – 7.0 (Estimated)
LogP	~2.8 (Lipophilic)
Solubility	Soluble: DMSO, DMF, hot Ethanol, dilute alkali (as thiolate).[2][3] Insoluble: Water, Hexane.
Stability	Stable under standard conditions. Sensitive to strong oxidizers (forms disulfides).

Structural Tautomerism

A critical feature of CAS 93794-45-7 is its thione-thiol tautomerism. In solution, it exists in equilibrium between the thione (NH form) and thiol (SH form).

- Solid State: Predominantly exists as the thione (C=S) form due to intermolecular hydrogen bonding.

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- Basic Solution: Exists as the thiolate anion ($–S^-$), which is the active nucleophile for S-alkylation reactions.

Part 3: Mechanism of Action & Applications

Pharmacophore in Drug Design

The 5-chloro-7-methylbenzoxazole core is a "privileged structure" in drug discovery.

- Kinase Hinge Binder: The nitrogen (N3) and the thiol/thione group can form hydrogen bonds with the backbone residues of the ATP-binding site in kinases. The C5-Chlorine provides a halogen bond or hydrophobic interaction, while the C7-Methyl restricts rotation, locking the molecule into a bioactive conformation.
- Bio-isosterism: It serves as a bio-isostere for guanine and adenine, making it effective in designing antimetabolites.

Synthetic Utility (S-Functionalization)

The primary utility of CAS 93794-45-7 is as a nucleophilic scaffold.

- S-Alkylation: Reaction with alkyl halides (e.g., benzyl bromide, chloroacetone) yields thioethers. These derivatives are often the active pharmaceutical ingredients (APIs).
- S-Oxidation: Oxidation of the sulfur leads to sulfoxides or sulfones, which are used to tune metabolic stability.

Part 4: Experimental Protocols

Protocol A: Synthesis of S-Substituted Derivatives (General Procedure)

Objective: To attach a pharmacophore side chain to the thiol group.[4]

Reagents:

- CAS 93794-45-7 (1.0 equiv)
- Alkyl Halide (e.g., Benzyl bromide) (1.1 equiv)

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- Potassium Carbonate (K_2CO_3) (2.0 equiv) or Triethylamine (Et_3N)
- Solvent: Acetone or DMF (Dimethylformamide)

Workflow:

- Dissolution: Dissolve 1.0 mmol of CAS 93794-45-7 in 5 mL of anhydrous Acetone.
- Activation: Add 2.0 mmol of anhydrous K_2CO_3. Stir at Room Temperature (RT) for 15 minutes. Observation: The suspension may change color as the thiolate anion generates.
- Addition: Dropwise add 1.1 mmol of the Alkyl Halide.
- Reaction: Reflux at 50–60°C for 3–6 hours. Monitor by TLC (Hexane:EtOAc 3:1).
- Workup:
  - Filter off inorganic salts.
  - Evaporate solvent under reduced pressure.
  - Recrystallize the residue from Ethanol/Water to yield the S-alkylated product.

Protocol B: Solubility & Handling

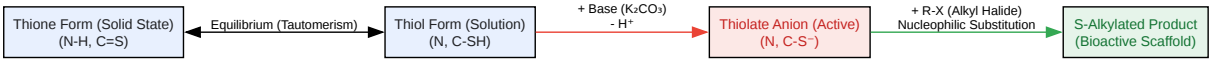
- Stock Solutions: Prepare 10 mM stock solutions in DMSO. Store at -20°C. Avoid repeated freeze-thaw cycles to prevent disulfide dimerization.
- Handling: Wear nitrile gloves and a dust mask. The thiol moiety can have a characteristic sulfur odor; handle in a fume hood.

Part 5: Visualization & Logic

Diagram 1: Tautomerism & Reactivity Logic

This diagram illustrates the equilibrium between the thione and thiol forms and how base activation drives the reaction toward S-alkylation.

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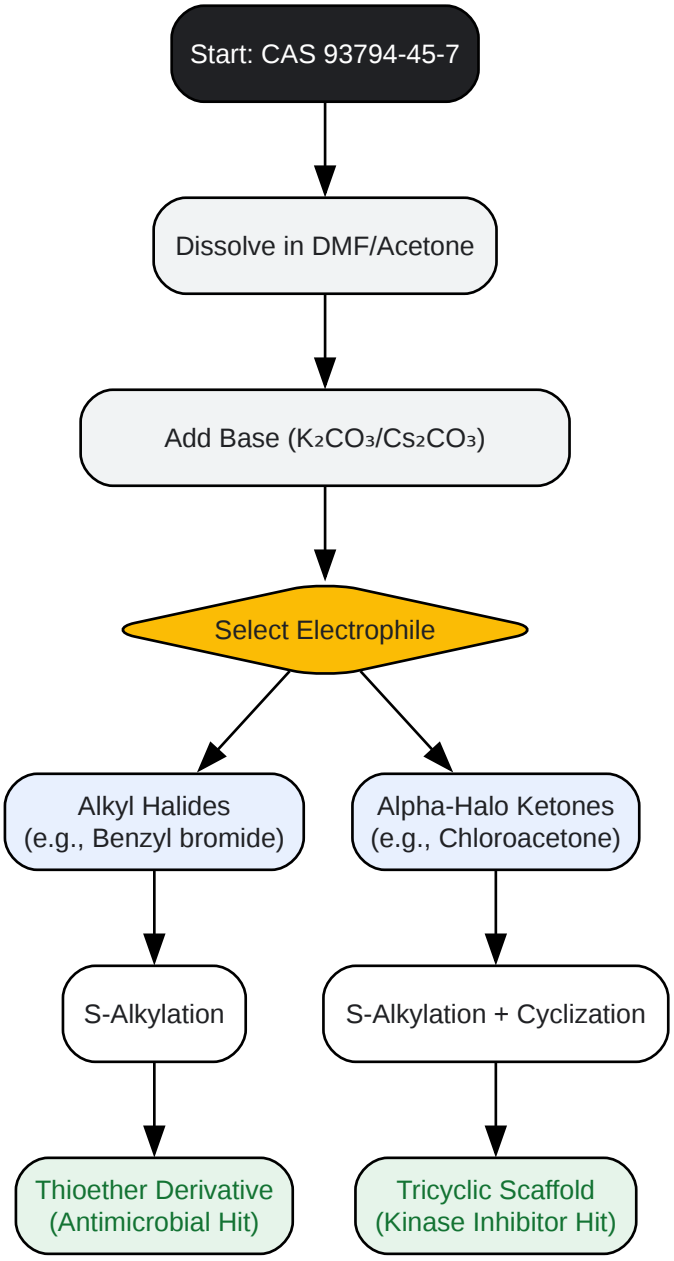
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Caption: Equilibrium shift from stable thione to reactive thiolate anion facilitates S-alkylation.

Diagram 2: Synthetic Workflow for Drug Discovery

A decision tree for researchers using CAS 93794-45-7 to generate a library of potential kinase inhibitors.

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Caption: Divergent synthesis strategy using CAS 93794-45-7 to generate distinct bioactive classes.

Part 6: Safety & Stability

- GHS Classification:
  - Warning: Harmful if swallowed (H302).

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- Irritant: Causes skin irritation (H315) and serious eye irritation (H319).
- STOT-SE: May cause respiratory irritation (H335).

- Storage: Store in a cool, dry place (2–8°C recommended for long term). Keep container tightly closed to prevent oxidation to the disulfide dimer.
- Disposal: Dispose of as hazardous chemical waste containing sulfur and halogens.

Part 7: References

- Chemical Identity & Properties:
  - PubChem Compound Summary for CID 12218679 (**5-Chloro-7-methyl-1,3-benzoxazole-2-thiol**). National Center for Biotechnology Information (2023).
- Synthetic Methodology (Benzoxazole-2-thiols):
  - Abdel-Maksoud, M. S., et al. (2016). "Design, synthesis and antitumor evaluation of novel benzothiazole and benzoxazole derivatives." Molecules, 21(9), 1171. (Describes the general synthesis and bioactivity of the class).
- Biological Applications (Antimicrobial):
  - Rida, S. M., et al. (2005). "Synthesis of some novel benzoxazole derivatives as anticancer, antimicrobial and anti-inflammatory agents." Archives of Pharmacal Research, 28, 665–676.
- Supplier Data (Physical Specs):
  - BLD Pharm Product Datasheet: **5-Chloro-7-methyl-1,3-benzoxazole-2-thiol** (CAS 93794-45-7).

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- 3. China Custom CAS#348-27-6 | 2-fluoro-4-hydroxybenzaldehyde Manufacturers Suppliers Factory [orchid-chem.com]
- 4. cy.orchid-chemical.com [cy.orchid-chemical.com]
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